

Personal protective equipment for handling 1-Azidoadamantane

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Compound of Interest

Compound Name: 1-Azidoadamantane

Cat. No.: B1269512

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Essential Safety and Handling Guide for 1-Azidoadamantane

This document provides immediate safety, handling, and disposal protocols for **1-Azidoadamantane**, tailored for researchers, scientists, and professionals in drug development. Adherence to these guidelines is critical for ensuring laboratory safety.

Hazard Identification and Quantitative Data

1-Azidoadamantane is a flammable solid and, like other organic azides, is a potentially energetic compound that requires careful handling.[1][2] Organic azides can be sensitive to heat, shock, friction, or light and may undergo explosive decomposition under certain conditions.[3][4]

Physical and Chemical Properties:

Property	Value	Citations
CAS Number	24886-73-5	
Molecular Formula	C ₁₀ H ₁₅ N ₃	
Molecular Weight	177.25 g/mol	
Appearance	White to off-white crystalline powder/solid	[1] [5]
Melting Point	80-82 °C	[5]
Flash Point	85 °C (185 °F) - closed cup	
Storage Temperature	2-8°C	[5]

GHS Hazard Information:

Pictogram	Signal Word	Hazard Statement
 GHS02 Flame	Danger	H228: Flammable solid.

(Citations for GHS information:)

Personal Protective Equipment (PPE)

Consistent and correct use of PPE is the primary defense against chemical exposure. The following equipment is mandatory when handling **1-Azidoadamantane**.

Task	Required PPE	Additional Recommendations
Receiving and Unpacking	<ul style="list-style-type: none">Safety glassesNitrile glovesLab coat	Inspect the container for damage in a well-ventilated area.[3]
Weighing and Aliquoting	<ul style="list-style-type: none">Safety goggles or safety glasses with side shieldsFace shieldNitrile gloves (double-gloving recommended)Lab coat	<ul style="list-style-type: none">Mandatory: Use a chemical fume hood.[2][3]Use anti-static weighing boats and non-metallic (plastic or ceramic) spatulas.[2][3][4]A blast shield is recommended, especially for larger quantities.[2][3]
Solution Preparation & Handling	<ul style="list-style-type: none">Safety gogglesNitrile gloves (double-gloving recommended)Lab coat	<ul style="list-style-type: none">Work within a chemical fume hood.[3]Avoid using halogenated solvents (e.g., dichloromethane, chloroform) which can form explosive compounds.[3][4]Do not use ground glass joints, as friction can lead to detonation.[2][3]
Spill Cleanup	<ul style="list-style-type: none">Safety gogglesFace shieldChemical-resistant glovesLab coat or chemical-resistant apronParticulate dust filter respirator (e.g., N95)	Have a spill kit appropriate for azide compounds readily available.[3]
Waste Disposal	<ul style="list-style-type: none">Safety gogglesChemical-resistant gloves (e.g., nitrile)Lab coat	Handle all waste in a designated, well-ventilated area, preferably within a fume hood.[3]

(Citations for PPE recommendations:[1][2][3])

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the safe handling of **1-Azidoadamantane** from preparation to use.

Preparation and Weighing:

- **Work Area Preparation:** Before starting, ensure the chemical fume hood is operational and the work surface is lined with absorbent paper.[2] Have a designated, labeled, non-metallic waste container ready.[3]
- **Personal Protective Equipment:** Don the required PPE as specified in the table above (goggles, face shield, double gloves, lab coat).
- **Handling Solid:** Transfer the desired amount of **1-Azidoadamantane** from its storage container to an anti-static weigh boat using a non-metallic spatula.[2][3] Avoid any actions that could generate dust.[1]
- **Container Sealing:** Securely seal the main storage container immediately after use.[1]

Solution Preparation:

- **Solvent Addition:** In the fume hood, slowly and carefully add the weighed solid to the desired solvent.
- **Incompatible Solvents:** Never use halogenated solvents like dichloromethane or chloroform. [3][4] Also, avoid contact with strong acids or oxidizing agents.[1][4]
- **Heating:** Avoid heating the compound unless absolutely necessary. If heating is required, use appropriate safety measures such as a blast shield and conduct the procedure on a small scale.[3]

Disposal Plan: Step-by-Step Protocol

Proper disposal is critical to prevent the formation of explosive metal azides in plumbing and ensure environmental safety.[3]

- **NEVER Pour Down the Drain:** Azide-containing solutions must never be poured down the sink. This can lead to the formation of highly explosive lead or copper azides in the pipes.[3][6]

- Solid Waste Collection:
 - Collect all contaminated solid waste, including gloves, weigh paper, and pipette tips, in a separate, clearly labeled, non-metallic hazardous waste container.[3]
 - The label should read "Hazardous Waste" and include the chemical name "**1-Azidoadamantane**".[7]
- Aqueous Waste Collection:
 - Collect all aqueous waste containing **1-Azidoadamantane** in a designated, sealed, and labeled non-metallic container.[3]
- Decontamination:
 - Decontaminate non-disposable labware (e.g., glassware, spatulas) with an appropriate solvent.
 - Collect the solvent used for decontamination as hazardous waste.
- Final Disposal:
 - Store the sealed hazardous waste containers in a designated, well-ventilated, and secure area away from incompatible materials.[7]
 - Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste contractor.[7]

Emergency Procedures: Spill and Exposure Protocol

Minor Spill (inside a fume hood):

- Alert personnel in the immediate area.
- Wearing appropriate PPE, cover the spill with sand, earth, or vermiculite.[1]

- Using a non-sparking shovel or non-metallic spatula, carefully collect the material into a clean, dry, labeled container for disposal.[1][2]
- Clean the spill area with soap and water, and collect the cleaning materials as hazardous waste.[3]

Major Spill (or any spill outside a fume hood):

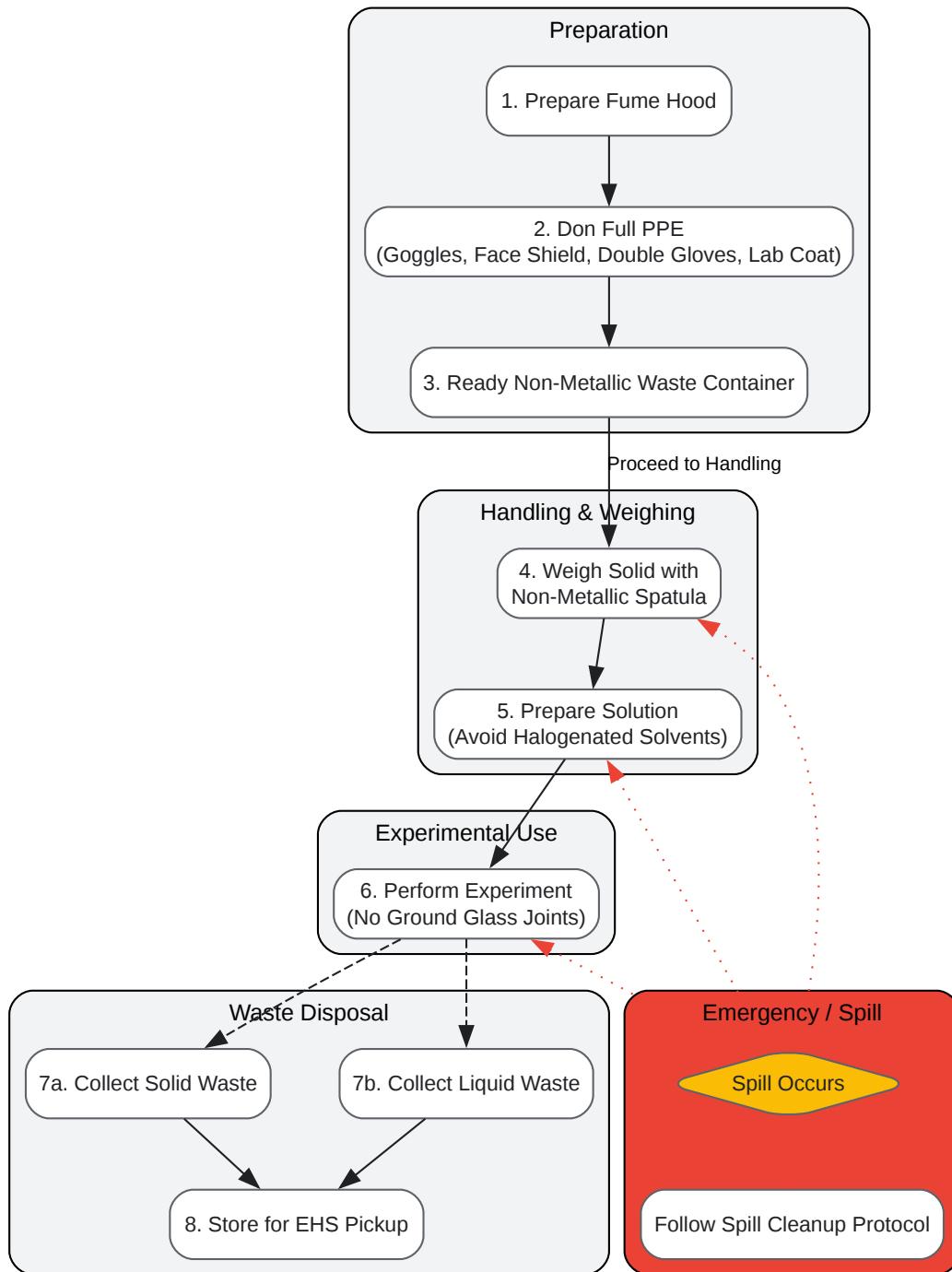
- Evacuate the laboratory immediately.[3]
- Alert your supervisor and the institutional safety office.[3]
- Prevent entry to the contaminated area.

Personnel Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Seek medical attention.[1][8]
- Skin Contact: Flush skin and hair with running water and soap. Seek medical attention if irritation occurs.[1][8]
- Inhalation: Remove the individual from the contaminated area to fresh air. If irritation or discomfort persists, seek medical attention.[1][8]

Workflow Diagram

Safe Handling Workflow for 1-Azidoadamantane

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Caption: Logical workflow for the safe handling of **1-Azidoadamantane**.

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